

Solubility Profile of Linuron-d6 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Linuron-d6*

Cat. No.: *B588714*

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This technical guide provides an in-depth overview of the solubility of **Linuron-d6** in various organic solvents. Given the limited direct experimental data on the deuterated form, this document leverages the extensively documented solubility of Linuron as a reliable surrogate. The physical and chemical properties of isotopically labeled compounds are generally very similar to their non-labeled counterparts, making Linuron's solubility data a strong proxy for **Linuron-d6** for most practical applications in research and development.

Core Data Presentation

The solubility of a compound is a critical parameter in a wide range of scientific applications, including analytical method development, formulation science, and environmental fate studies. The following table summarizes the quantitative solubility of Linuron in several common organic solvents.

Organic Solvent	Temperature (°C)	Solubility (g/kg of solvent)	Solubility (g/L of solvent)
Acetone	25	500	~395
Benzene	25	150	~132
Ethanol	25	150	~118
Xylene	25	130	~113
n-Heptane	25	15	~10

Note: g/L values are estimated based on the density of the respective solvents at or near 25°C.

In addition to the quantitative data, qualitative solubility information indicates that Linuron is readily soluble in dimethylformamide (DMF), chloroform, and diethyl ether. It is moderately soluble in aromatic hydrocarbons and sparingly soluble in aliphatic hydrocarbons[1]. For instance, in Dimethyl Sulfoxide (DMSO), the solubility is reported to be high, at 100 mg/mL[2][3][4].

Experimental Protocols: Determining Solubility via the Shake-Flask Method

The "shake-flask" method is a widely accepted and robust technique for determining the thermodynamic solubility of a compound in a given solvent. The following protocol outlines the general steps for this procedure.

Objective: To determine the saturation concentration of a solute (**Linuron-d6**) in an organic solvent at a specified temperature.

Materials:

- **Linuron-d6** (solid, crystalline form)
- Organic solvent of interest (e.g., acetone, ethanol)
- Glass flasks or vials with airtight seals

- Orbital shaker or magnetic stirrer with temperature control
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer

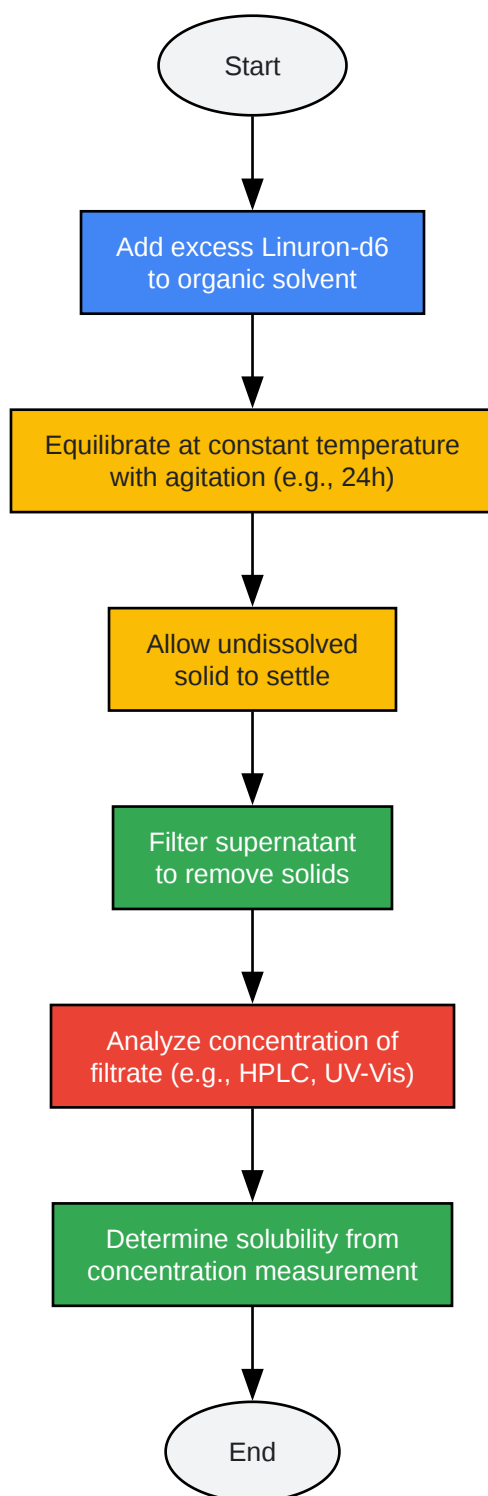
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of solid **Linuron-d6** to a flask containing the organic solvent. The presence of undissolved solid is crucial to ensure that the solution reaches saturation.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in an orbital shaker or on a magnetic stirrer set to a constant temperature (e.g., 25°C).
 - Agitate the mixture for a sufficient period to allow the system to reach equilibrium. This may take several hours to a day.
- Sample Collection and Preparation:
 - Once equilibrium is reached, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pipette.
 - Filter the collected supernatant through a syringe filter to remove any remaining solid particles.
- Concentration Analysis:

- Prepare a series of standard solutions of **Linuron-d6** of known concentrations in the same organic solvent.
- Analyze the standard solutions using a suitable analytical method, such as HPLC or UV-Vis spectrophotometry, to generate a calibration curve.
- Analyze the filtered saturated solution under the same conditions.
- Determine the concentration of **Linuron-d6** in the saturated solution by comparing its analytical response to the calibration curve.
- Data Reporting:
 - The solubility is reported as the concentration of **Linuron-d6** in the saturated solution, typically in units of g/L or mg/mL.

Mandatory Visualization

The following diagram illustrates the general workflow for determining the solubility of **Linuron-d6** in an organic solvent using the shake-flask method.



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Caption: Workflow for determining the solubility of **Linuron-d6**.

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